

# Ethyl 3-hydroxyhexanoate chemical structure and CAS number.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 3-hydroxyhexanoate

Cat. No.: B1199609

[Get Quote](#)

## An In-depth Technical Guide to Ethyl 3-hydroxyhexanoate

**Ethyl 3-hydroxyhexanoate**, a fatty acid ester, is a naturally occurring compound found in a variety of fruits and fermented beverages. While traditionally utilized in the flavor and fragrance industry for its characteristic fruity and sweet aroma, recent scientific investigations have unveiled its potential as a therapeutic agent, particularly for its antiviral properties. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and biological activities, with a focus on its potential applications in research and drug development.

## Chemical Structure and Identification

**Ethyl 3-hydroxyhexanoate** is the ethyl ester of 3-hydroxyhexanoic acid. The presence of a hydroxyl group on the third carbon (beta-position) is a key feature of its structure. The molecule possesses a chiral center at the third carbon, meaning it can exist as two different stereoisomers: (S)-**ethyl 3-hydroxyhexanoate** and (R)-**ethyl 3-hydroxyhexanoate**. The commonly available form is a racemic mixture of both enantiomers.

Chemical Formula:  $C_8H_{16}O_3$  [\[1\]](#)[\[2\]](#)

Molecular Weight: 160.21 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

CAS Number:

- Racemic Mixture: 2305-25-1[2][4][5]
- (S)-enantiomer: 88496-71-3[3]

Synonyms: Ethyl 3-hydroxycaproate, Hexanoic acid, 3-hydroxy-, ethyl ester, Ethyl beta-hydroxycaproate.[5][6]

## Physicochemical Properties

**Ethyl 3-hydroxyhexanoate** is a colorless to pale yellow liquid with a distinct fruity odor.[4][7] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[4][7]
Odor	Fruity, citrus, grape, sweet	[7][8]
Boiling Point	90-92 °C at 14 mmHg	[8]
Density	0.974 g/mL at 25 °C	[8]
Refractive Index	1.428 at 20 °C	[8]
Flash Point	94.44 °C	[4][7]
Solubility	Soluble in alcohol, insoluble in water	[7]

## Synthesis of Ethyl 3-hydroxyhexanoate

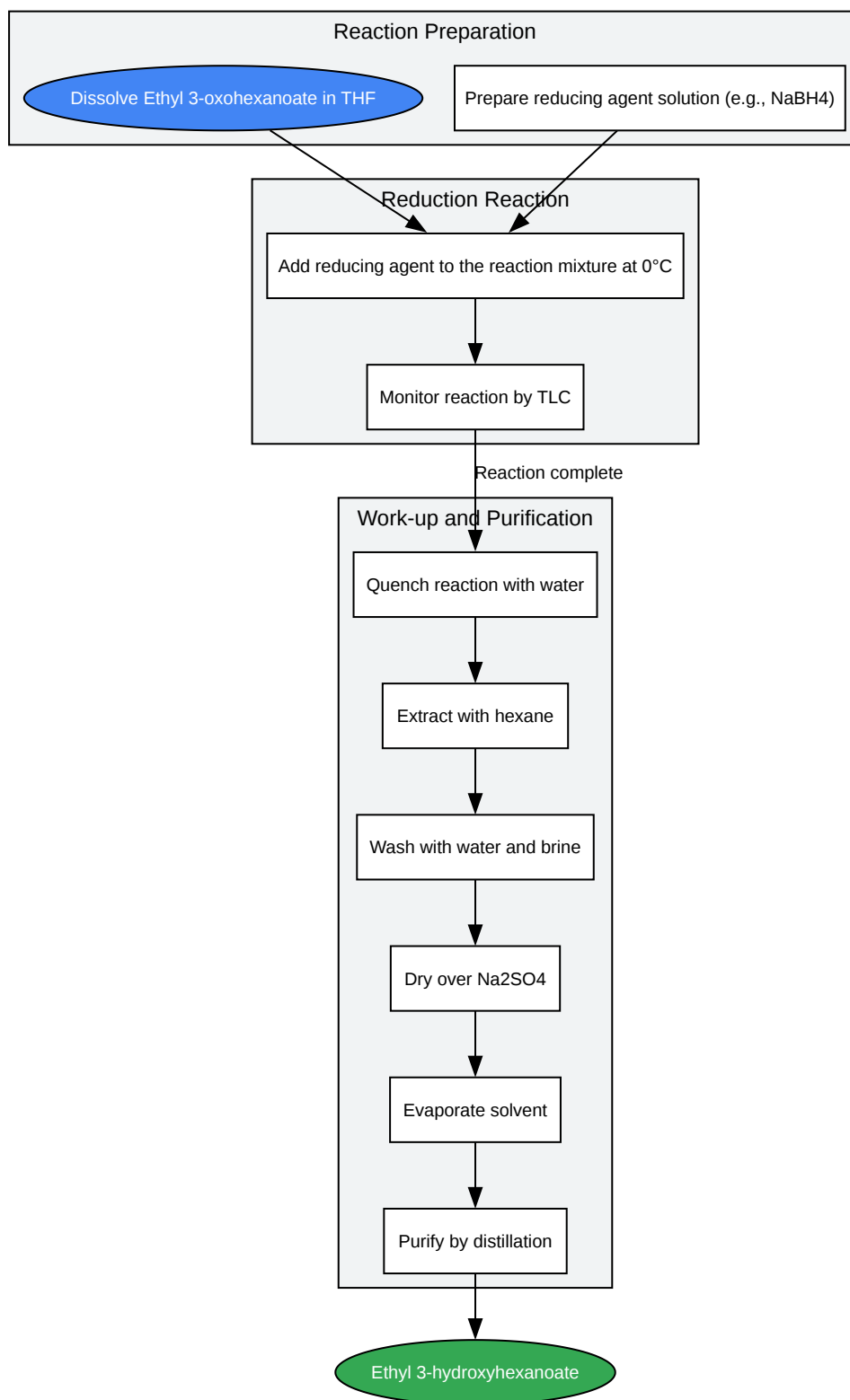
The synthesis of **Ethyl 3-hydroxyhexanoate** can be achieved through both chemical and biocatalytic methods. A common laboratory-scale chemical synthesis involves the reduction of ethyl 3-oxohexanoate.

## Experimental Protocol: Chemical Synthesis

A representative chemical synthesis protocol involves the following steps:

- **Reaction Setup:** Ethyl 3-oxohexanoate is dissolved in a suitable solvent, such as tetrahydrofuran (THF).
- **Reduction:** A reducing agent, for example, sodium borohydride, is added portion-wise to the solution at a controlled temperature (e.g., 0 °C).
- **Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- **Quenching and Extraction:** The reaction is carefully quenched with water. The product is then extracted into an organic solvent like hexane.
- **Purification:** The organic layer is washed with water and brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the crude product. Further purification can be achieved by distillation.

## Workflow for Chemical Synthesis of Ethyl 3-hydroxyhexanoate

[Click to download full resolution via product page](#)Caption: Workflow for the chemical synthesis of **Ethyl 3-hydroxyhexanoate**.

## Antiviral Activity against Coxsackievirus B

Recent research has highlighted the potent antiviral activity of **Ethyl 3-hydroxyhexanoate** against Coxsackievirus B (CVB), a significant human pathogen responsible for various diseases, including myocarditis and pancreatitis.[\[1\]](#)[\[4\]](#)[\[7\]](#)[\[9\]](#)

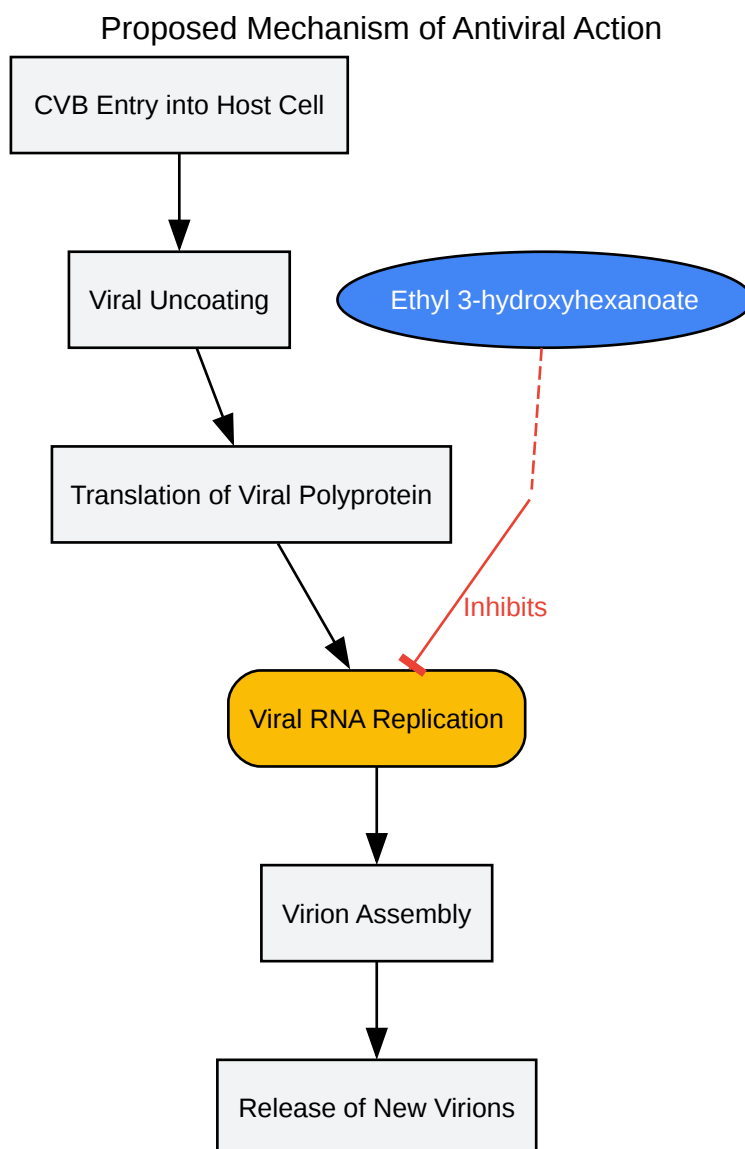
### Quantitative Antiviral Data

The in vitro efficacy of **Ethyl 3-hydroxyhexanoate** against CVB3 has been quantified, demonstrating a favorable therapeutic window.

Parameter	Value	Description	Reference
EC	1.2 $\mu$ M	50% effective concentration for inhibiting viral replication	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[9]</a>
CC	25.6 $\mu$ M	50% cytotoxic concentration in host cells	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[9]</a>
SI	20.8	Selectivity Index (CC / EC)	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[9]</a>

### Mechanism of Action

Studies have indicated that **Ethyl 3-hydroxyhexanoate** exerts its antiviral effect by targeting the early stages of the viral replication cycle, specifically by inhibiting viral RNA replication.[\[4\]](#)[\[9\]](#)



[Click to download full resolution via product page](#)

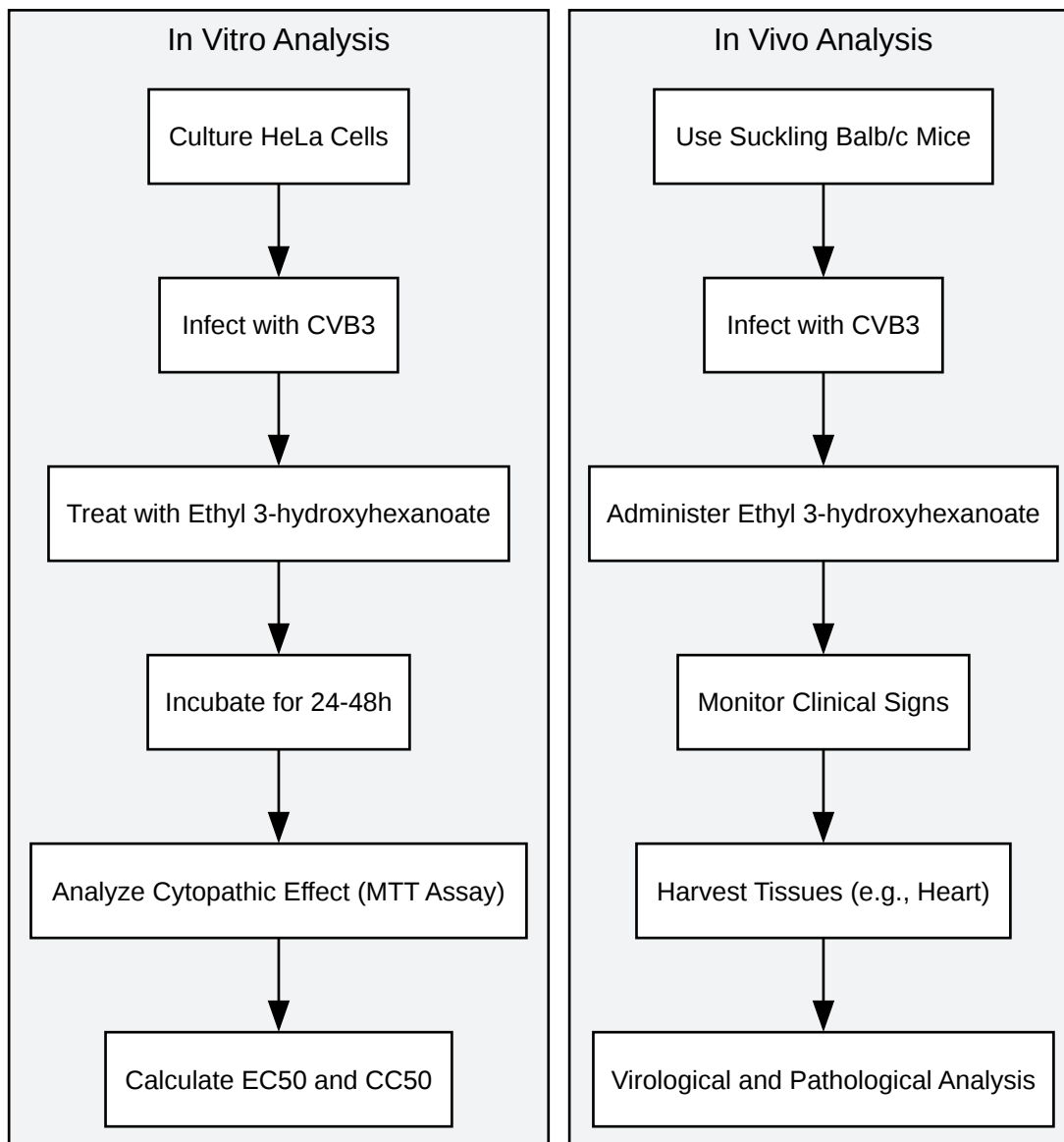
Caption: Proposed mechanism of action of **Ethyl 3-hydroxyhexanoate** on the Coxsackievirus B replication cycle.

## Experimental Protocols for Antiviral Testing

- Cell Culture: HeLa cells are cultured in appropriate media and seeded in 96-well plates.
- Infection: Cells are infected with Coxsackievirus B3 (Woodruff strain) at a specific multiplicity of infection (MOI).

- Treatment: Various concentrations of **Ethyl 3-hydroxyhexanoate** are added to the infected cells.
- Incubation: The plates are incubated for 24-48 hours.
- Assessment of Cytopathic Effect (CPE): The extent of virus-induced cell death is observed microscopically and quantified using an MTT assay to determine cell viability.
- Data Analysis: The 50% effective concentration (EC) and 50% cytotoxic concentration (CC) are calculated to determine the selectivity index (SI).
- Animal Model: Suckling Balb/c mice are used for the in vivo studies.
- Infection: Mice are infected intraperitoneally with Coxsackievirus B3.
- Treatment: The infected mice are administered **Ethyl 3-hydroxyhexanoate** (e.g., 250 mg/kg body weight) twice daily. A control group receives a placebo (e.g., PBS).
- Monitoring: The mice are monitored for clinical signs of disease and mortality.
- Tissue Analysis: After a specific period (e.g., 5 days post-infection), tissues such as the heart are harvested for virological and pathological analysis to assess the extent of viral replication and tissue damage.

## Experimental Workflow for Antiviral Activity Testing



[Click to download full resolution via product page](#)

Caption: Experimental workflow for in vitro and in vivo antiviral activity testing of **Ethyl 3-hydroxyhexanoate**.

## Safety and Regulatory Status

**Ethyl 3-hydroxyhexanoate** has been evaluated by the Joint FAO/WHO Expert Committee on Food Additives (JECFA) and is considered to have no safety concerns at current levels of



intake when used as a flavoring agent.[5][10] It is also listed as a fragrance ingredient and its safety has been assessed by the Research Institute for Fragrance Materials (RIFM).

## Conclusion

**Ethyl 3-hydroxyhexanoate** is a well-characterized molecule with established applications in the flavor and fragrance industries. The recent discovery of its potent antiviral activity against Coxsackievirus B opens up new avenues for its application in drug development. Its favorable safety profile as a food additive suggests that it could be a promising candidate for further preclinical and clinical investigation as a novel antiviral agent. The detailed experimental protocols and quantitative data presented in this guide provide a solid foundation for researchers and scientists to explore the full therapeutic potential of this versatile compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Novel Antiviral Activity of Ethyl 3-Hydroxyhexanoate Against Coxsackievirus B Infection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Ethyl (S)-3-hydroxyhexanoate | C<sub>8</sub>H<sub>16</sub>O<sub>3</sub> | CID 440151 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Ethyl 3-hydroxyhexanoate | C<sub>8</sub>H<sub>16</sub>O<sub>3</sub> | CID 61293 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3 Hydroxyhexanoate | List of Frontiers open access articles [frontiersin.org]
- 7. Novel Antiviral Activity of Ethyl 3-Hydroxyhexanoate Against Coxsackievirus B Infection - PMC [pmc.ncbi.nlm.nih.gov]
- 8. ethyl 3-hydroxyhexanoate, 2305-25-1 [thegoodscentscompany.com]
- 9. Frontiers | Novel Antiviral Activity of Ethyl 3-Hydroxyhexanoate Against Coxsackievirus B Infection [frontiersin.org]

- 10. WHO | JECFA [apps.who.int]
- To cite this document: BenchChem. [Ethyl 3-hydroxyhexanoate chemical structure and CAS number.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199609#ethyl-3-hydroxyhexanoate-chemical-structure-and-cas-number]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)